

# thermodynamic properties of trifluoroacetylacetone

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## Compound of Interest

Compound Name: 1,1,1-Trifluoro-2,4-pentanedione

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An In-depth Technical Guide on the Thermodynamic Properties of Trifluoroacetylacetone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of trifluoroacetylacetone (TFAA), a widely used  $\beta$ -diketone in chemical synthesis and analysis. This document summarizes key quantitative data, details experimental methodologies for their determination, and presents visual representations of relevant concepts to facilitate a deeper understanding of the compound's behavior.

## Core Thermodynamic Properties

Trifluoroacetylacetone, with the chemical formula  $C_5H_5F_3O_2$ , is a colorless to light yellow liquid at room temperature.<sup>[1][2][3]</sup> Its thermodynamic properties are crucial for understanding its reactivity, stability, and utility in various applications, including as a precursor for heterocycles and metal chelates.<sup>[4]</sup>

## Quantitative Data Summary

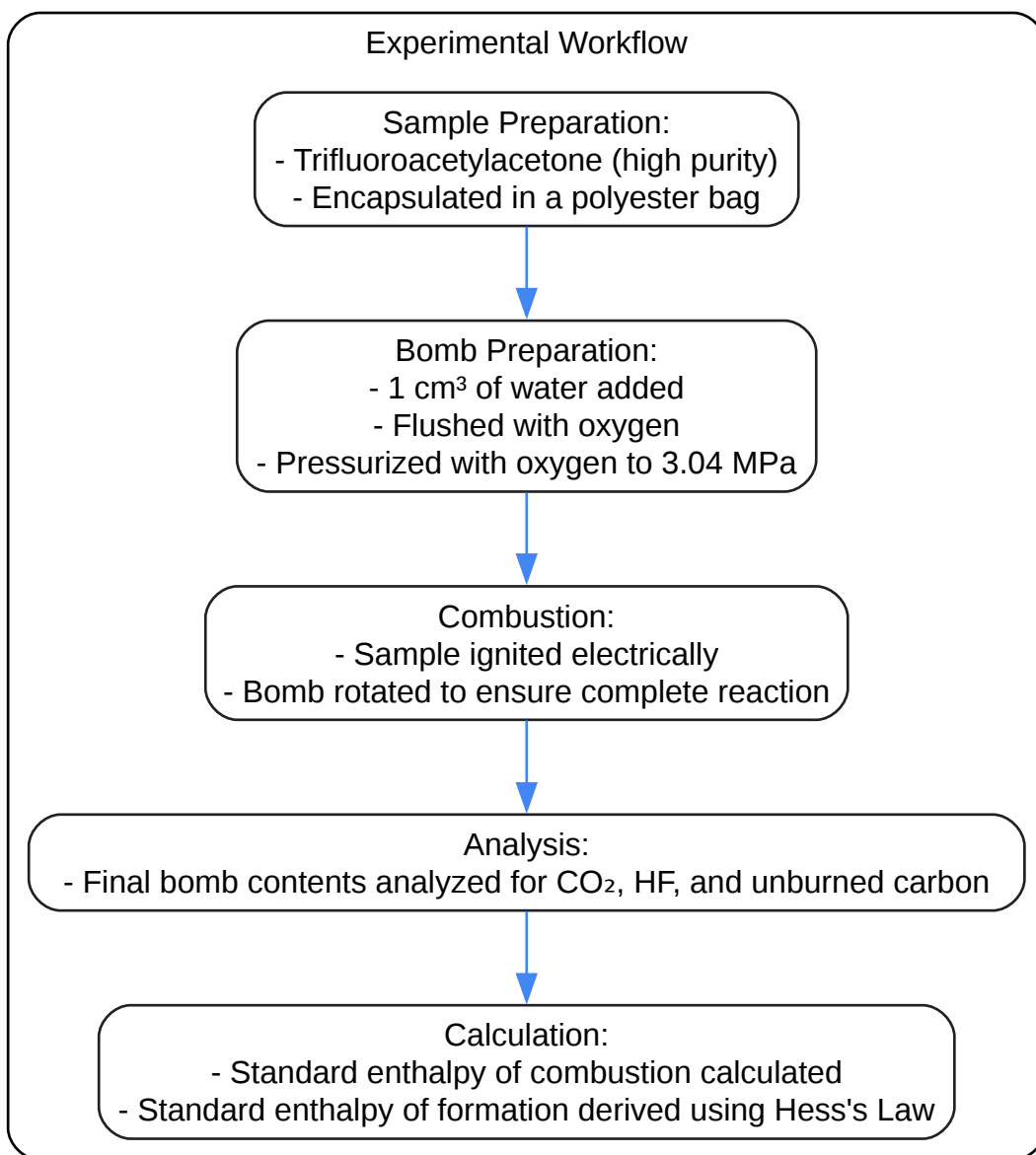
The thermodynamic parameters of trifluoroacetylacetone have been determined through various experimental techniques. The following tables summarize the key quantitative data available in the literature.

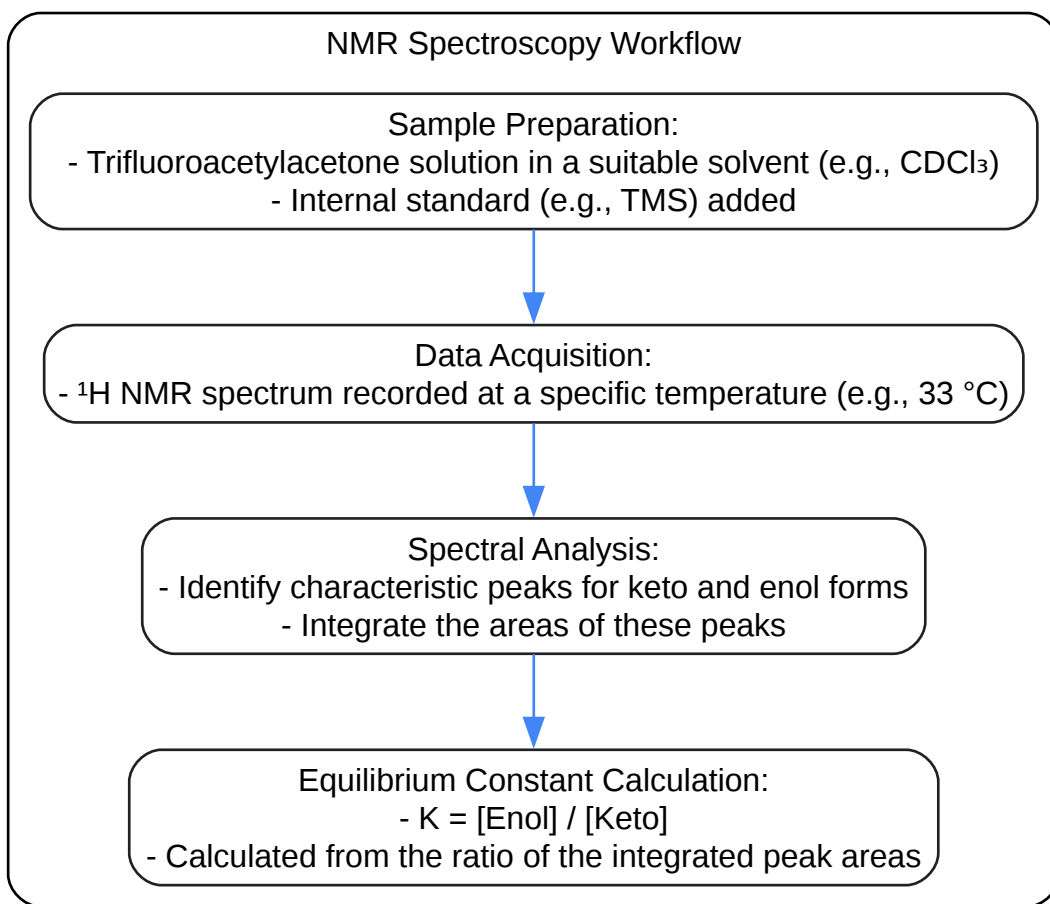
Property	Value	Units	State	Reference
Molar Mass	154.09	g/mol	-	[5]
Boiling Point	105-107	°C	Liquid	[2]
Density	1.27	g/mL at 25 °C	Liquid	[2]
Refractive Index	1.388	at 20 °C	Liquid	[2]

Thermodynamic Parameter	Value	Units	State	Tautomer	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	-1040.2 $\pm$ 3.3	kJ/mol	Liquid	-	[6]
	-1003.3 $\pm$ 3.3	kJ/mol	Gas	Enol	[6]
	-993.3 $\pm$ 3.4	kJ/mol	Gas	Keto	[6]
Standard Enthalpy of Combustion ( $\Delta_c H^\circ$ )	-2179.9 $\pm$ 2.6	kJ/mol	Liquid	-	[6]
Enthalpy of Vaporization ( $\Delta_{vap} H^\circ$ )	37.2 $\pm$ 0.2	kJ/mol	Liquid to Gas	-	[7]

## Keto-Enol Tautomerism

A significant aspect of the thermodynamics of trifluoroacetylacetone is its existence as a mixture of keto and enol tautomers in equilibrium. This equilibrium is a dynamic process involving the migration of a proton.





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